

Unveiling AUY954: An In-Depth Technical Guide to its Pharmacokinetics and Pharmacodynamics

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Compound of Interest

Compound Name: AUY954

Cat. No.: B1666138

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AUY954 is a potent and selective aminocarboxylate analog of fingolimod, acting as a sphingosine-1-phosphate receptor 1 (S1P₁) agonist.^{[1][2]} Its mechanism of action, centered on the modulation of lymphocyte trafficking, has positioned it as a compound of interest in preclinical studies for autoimmune diseases and transplantation. This technical guide provides a comprehensive overview of the currently available pharmacokinetic and pharmacodynamic data on **AUY954**, tailored for researchers, scientists, and drug development professionals. While specific quantitative pharmacokinetic parameters remain proprietary, this guide synthesizes the existing preclinical data to offer a thorough understanding of its biological activity.

Pharmacodynamics

The primary pharmacodynamic effect of **AUY954** is the modulation of the S1P₁ receptor, leading to a cascade of events that ultimately results in immunosuppression.

Mechanism of Action

AUY954 is a selective agonist for the S1P₁ receptor.^[2] Upon binding, it induces the internalization and degradation of the receptor, effectively acting as a functional antagonist.^[3] This prevents lymphocytes from egressing from secondary lymphoid organs, leading to their

sequestration and a subsequent reduction of circulating lymphocytes in the peripheral blood.[1]
[3] This reduction in circulating immune cells is the cornerstone of its immunomodulatory effects observed in preclinical models.

Receptor Selectivity

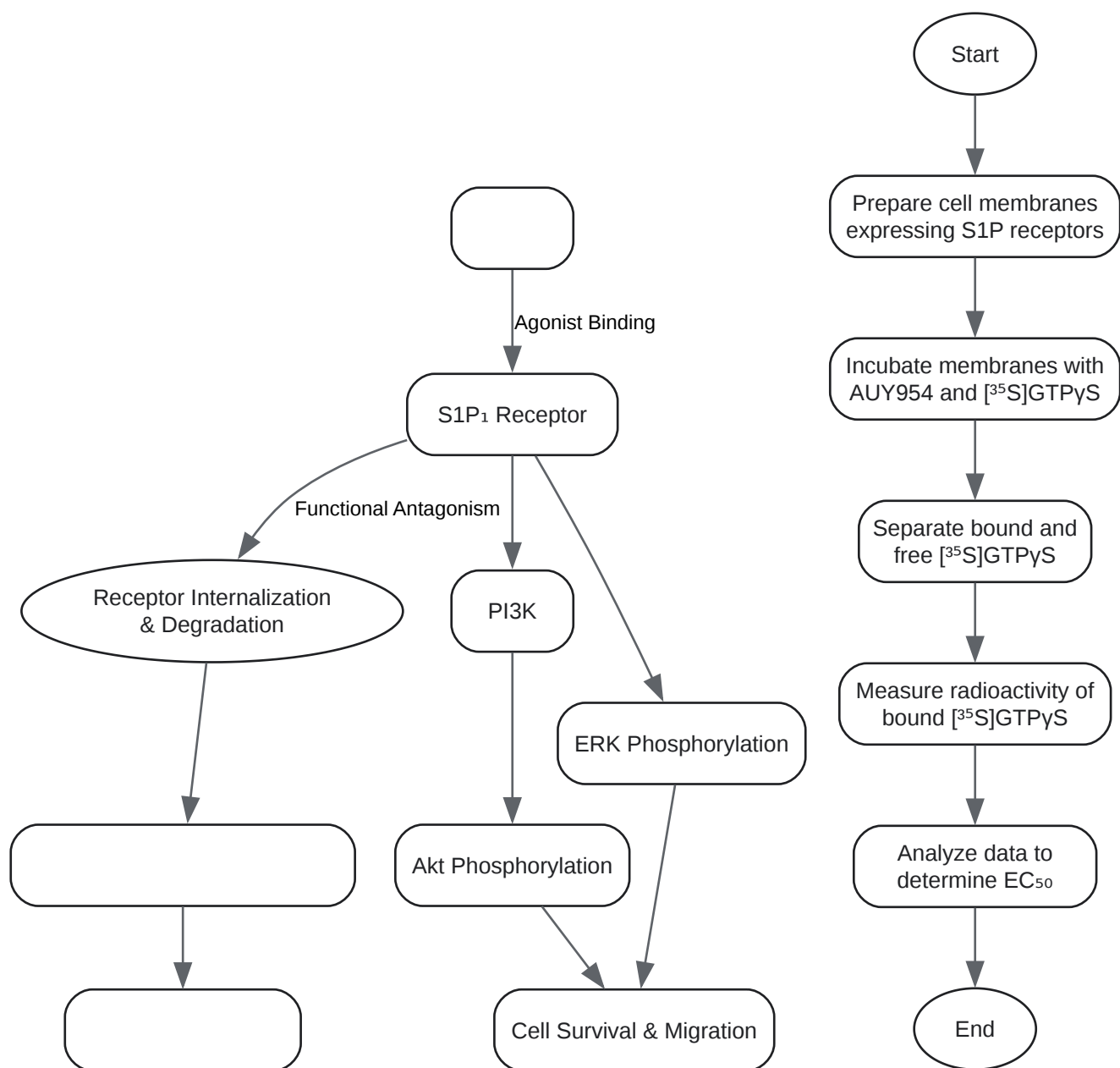
AUY954 exhibits high selectivity for the S1P₁ receptor over other S1P receptor subtypes. This selectivity is crucial as engagement of other S1P receptors is associated with off-target effects.

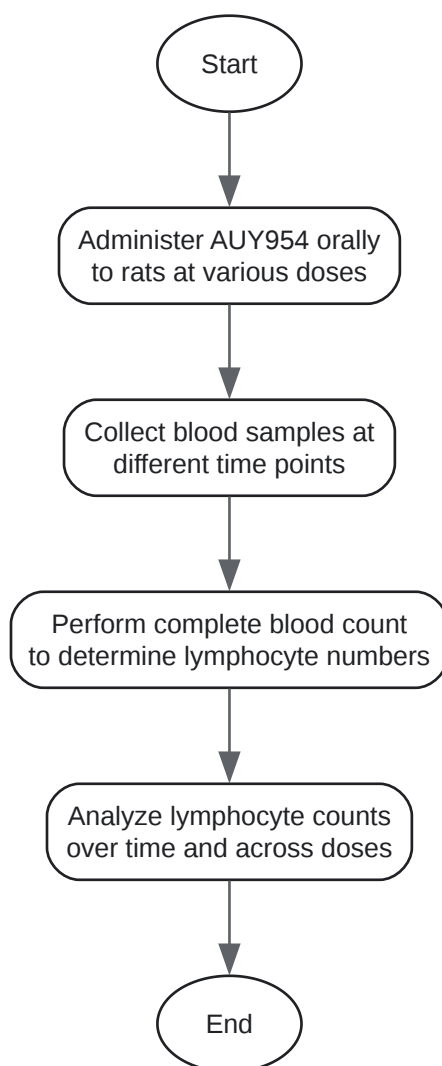
Receptor Subtype	EC ₅₀ (nM)
S1P ₁	1.2
S1P ₂	>10,000
S1P ₃	1,210
S1P ₄	>1,000
S1P ₅	340

Table 1: In vitro selectivity of **AUY954** for human S1P receptor subtypes as measured by GTPγS binding assay.

Downstream Signaling

Activation of the S1P₁ receptor by **AUY954** initiates downstream signaling cascades, including the phosphorylation of protein kinases such as Akt and extracellular signal-regulated kinase (ERK).[3] These pathways are integral to the cellular responses mediated by S1P₁, including cell survival and migration.





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References

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- 3. Frontiers | The Role of S1P and the Related Signaling Pathway in the Development of Tissue Fibrosis [frontiersin.org]
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